

7-Methoxy-1-naphthaleneacetic acid ethyl ester

CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Methoxy-1-naphthaleneacetic
acid ethyl ester

Cat. No.: B1590773

[Get Quote](#)

An In-depth Technical Guide to **7-Methoxy-1-naphthaleneacetic acid ethyl ester**

Abstract

This technical guide provides a comprehensive overview of **7-Methoxy-1-naphthaleneacetic acid ethyl ester** (CAS No: 6836-21-1), a pivotal chemical intermediate in the pharmaceutical industry. The document is structured to serve researchers, scientists, and drug development professionals by detailing the compound's chemical identity, physicochemical properties, a validated synthesis protocol with mechanistic insights, and its primary application as a precursor in the synthesis of the antidepressant Agomelatine. Spectroscopic data for structural confirmation and essential safety information are also provided, grounding the discussion in authoritative data to ensure scientific integrity and practical utility.

Chemical Identity and Nomenclature

Correctly identifying a chemical compound is the foundation of all scientific research and development. **7-Methoxy-1-naphthaleneacetic acid ethyl ester** is known by several synonyms across various chemical databases and suppliers. The Chemical Abstracts Service (CAS) has assigned it the unique identifier 6836-21-1.^{[1][2][3]}

Identifier Type	Value
Primary Name	7-Methoxy-1-naphthaleneacetic acid ethyl ester
CAS Number	6836-21-1[4][5][6]
Molecular Formula	C15H16O3[1][5][7]
Molecular Weight	244.29 g/mol [5][8]
InChI Key	VPXDDUIYFMKQBI-UHFFFAOYSA-N[7][8]
Synonyms	Ethyl 2-(7-Methoxynaphthalen-1-yl)acetate[1][2] [5], Ethyl (7-Methoxynaphthalen-1-yl)acetate[2] [5], Ethyl (7-methoxy-1-naphthyl)acetate[2][8], Ethyl 7-Methoxynaphthalene-1-acetate[2][5], 1- Naphthaleneacetic acid, 7-methoxy-, ethyl ester[2]

Physicochemical and Safety Properties

The physical and chemical properties of an intermediate are critical for process design, handling, and storage. This compound is typically a colorless or light yellow transparent liquid or solid, with purity levels often exceeding 98%. [1][9]

Property	Value	Source
Appearance	Colorless or white to yellow powder, crystals, or liquid	[1][8]
Boiling Point	370.4°C at 760 mmHg	[1]
Density	1.126 g/cm ³	[1]
Flash Point	155.1°C	[1]
Refractive Index	1.572	[1]
Purity	≥97-98%	[1][8]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container	[1][3]
GHS Signal Word	Warning	[8]
GHS Hazard Statement	H302 (Harmful if swallowed)	[8]
GHS Pictogram	GHS07 (Exclamation mark)	[8]

Synthesis Protocol and Mechanistic Rationale

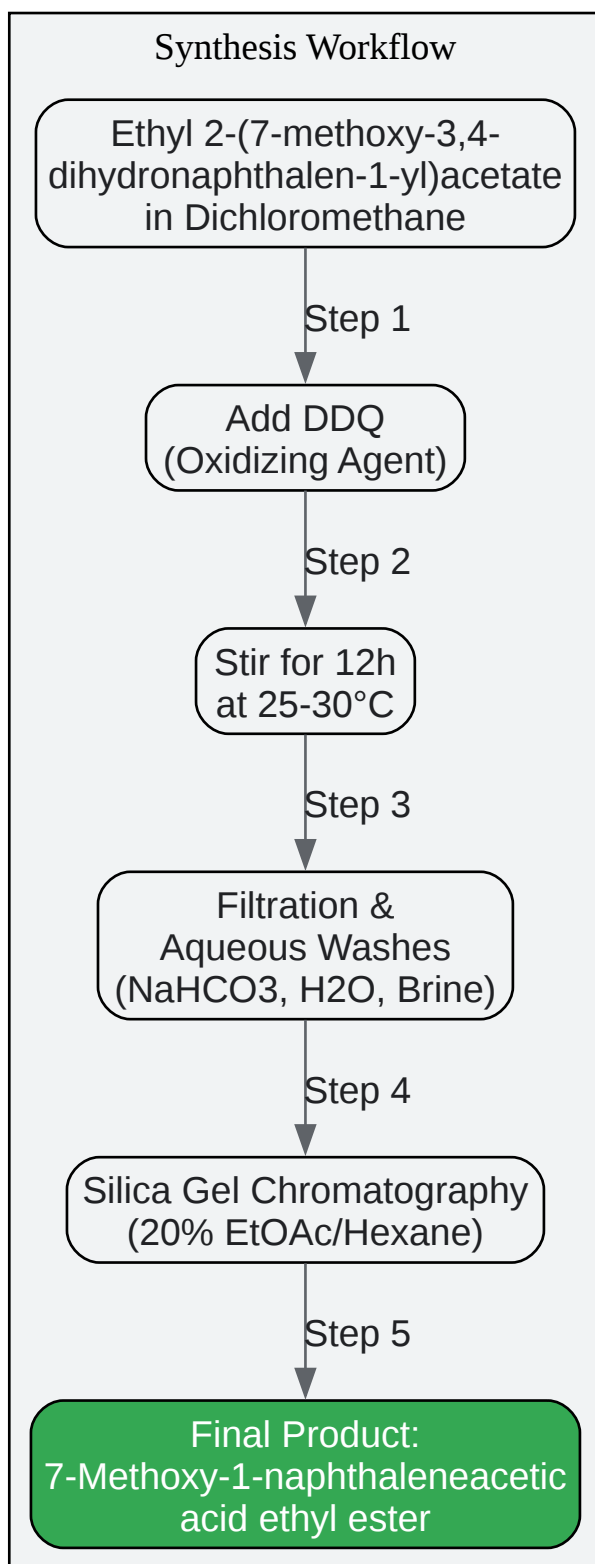
The synthesis of **7-Methoxy-1-naphthaleneacetic acid ethyl ester** is a multi-step process that requires precise control over reaction conditions to ensure high purity and yield. The following protocol is based on established laboratory procedures.[2]

Experimental Protocol: Synthesis from a Tetralone Precursor

This procedure outlines the aromatization of a tetralone-based precursor to yield the target naphthylacetate.

- **Reactant Preparation:** In a suitable reaction vessel, dissolve the starting material, ethyl 2-(7-methoxy-3,4-dihydronaphthalen-1-yl)acetate (3 g, 12.1 mmol), in anhydrous dichloromethane (45 mL).

- **Oxidizing Agent Addition:** Slowly add 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) (4.15 g, 18.2 mmol) to the solution. DDQ is a potent oxidizing agent chosen for its efficacy in dehydrogenation reactions, which drives the aromatization of the dihydronaphthalene ring system.
- **Reaction Execution:** Stir the reaction mixture continuously at a controlled temperature of 25-30°C for 12 hours. This extended reaction time ensures the conversion proceeds to completion.
- **Workup and Isolation:**
 - Upon completion, filter the mixture to separate the precipitated solid byproducts.
 - Wash the collected solid with dichloromethane (30 mL).
 - Combine the organic phases and perform sequential washes with a saturated sodium bicarbonate solution (3 x 15 mL), water (3 x 15 mL), and brine (3 x 15 mL). This washing sequence is critical to neutralize any acidic residues and remove water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure to remove the solvent, yielding a brown crude product.^[2]
- **Purification:** Purify the crude material using column chromatography on 100-200 mesh silica gel. Elute with a 20% ethyl acetate in hexane solution. This step is essential to isolate the target compound from any remaining starting material or byproducts, resulting in a final colorless oily product with a high yield (87.3%).^[2]



[Click to download full resolution via product page](#)

Synthesis workflow for the target compound.

Application in Drug Development: Synthesis of Agomelatine

The primary and most significant application of **7-Methoxy-1-naphthaleneacetic acid ethyl ester** is its role as a key intermediate in the synthesis of Agomelatine.[1][9] Agomelatine is an atypical antidepressant used to treat major depressive disorder.[1][10] The structural backbone of the ethyl ester is chemically modified through subsequent reaction steps to produce the final active pharmaceutical ingredient (API).[1][9] This makes the quality and consistent supply of the ester crucial for pharmaceutical manufacturing.[9][11]



[Click to download full resolution via product page](#)

Role as a key intermediate in Agomelatine synthesis.

Spectroscopic Characterization Data

Structural confirmation is paramount for verifying the identity and purity of a chemical compound. The following spectroscopic data are characteristic of **7-Methoxy-1-naphthaleneacetic acid ethyl ester**. [2]

- ¹H NMR (400 MHz, CDCl₃): δ 7.75 (d, J=8.4 Hz, 1H), 7.71 (d, J=8.0 Hz, 1H), 7.38 (d, J=7.2 Hz, 1H), 7.30 (t, J=8.0 Hz, 2H), 7.16 (dd, J₁=2.4 Hz, J₂=8.8 Hz, 1H), 4.15 (q, J=7.2 Hz, 2H), 4.0 (s, 2H), 3.93 (s, 3H), 1.2 (t, J=7.2 Hz, 3H). [2]
- ¹³C NMR (100 Hz, DMSO-d₆): δ 171.1, 157.46, 132.99, 130.01, 129.79, 128.74, 128.37, 127.25, 123.02, 117.88, 102.76, 60.23, 54.94, 14.0. [2]
- EI-MS (m/z): 245 (M+1, 100%), 171 (17%). [2]

Conclusion

7-Methoxy-1-naphthaleneacetic acid ethyl ester is a well-characterized compound with a defined CAS number, established physicochemical properties, and validated synthesis routes.

Its critical role as a building block in the production of the pharmaceutically important molecule Agomelatine underscores its significance in medicinal chemistry and drug development. The detailed protocols and characterization data provided in this guide serve as a valuable resource for scientists engaged in the synthesis and application of this versatile intermediate.

References

- Vertex AI Search. (n.d.). Ethyl 2-(7-Methoxynaphthalen-1-yl)acetate: A Key Intermediate in Pharmaceutical Synthesis.
- ChemicalBook. (n.d.). **7-Methoxy-1-naphthaleneacetic acid ethyl ester** CAS#: 6836-21-1.
- EAST CHEMSOURCES LIMITED. (n.d.). **7-Methoxy-1-naphthaleneacetic acid ethyl ester**.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemical Backbone: Ethyl 2-(7-Methoxynaphthalen-1-yl)acetate for Pharmaceutical Intermediates.
- Sigma-Aldrich. (n.d.). Ethyl 2-(7-methoxynaphthalen-1-yl)acetate | 6836-21-1.
- AbacipharmTech. (n.d.). Ethyl 2-(7-methoxynaphthalen-1-yl)acetate.
- BLDpharm. (n.d.). 6836-21-1|Ethyl 2-(7-methoxynaphthalen-1-yl)acetate.
- Hangzhou Longshine Bio-Tech Co.,LTD. (n.d.). **7-Methoxy-1-naphthaleneacetic Acid Ethyl Ester** 6836-21-1.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of Ethyl 7-Methoxy-1-Naphthaleneacetate in Pharmaceutical Synthesis.
- ChemicalBook. (n.d.). **7-Methoxy-1-naphthaleneacetic acid ethyl ester** | 6836-21-1.
- Google Patents. (n.d.). US20050182267A1 - Process for the synthesis of (7-methoxy-1-naphthyl)acetonitrile and its application in the synthesis of agomelatine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. innospk.com [innospk.com]
- 2. 7-Methoxy-1-naphthaleneacetic acid ethyl ester CAS#: 6836-21-1 [amp.chemicalbook.com]
- 3. 7-Methoxy-1-naphthaleneacetic acid ethyl ester, CasNo.6836-21-1 EAST CHEMSOURCES LIMITED China (Mainland) [echemsouces.lookchem.com]

- 4. 6836-21-1|Ethyl 2-(7-methoxynaphthalen-1-yl)acetate|BLD Pharm [bldpharm.com]
- 5. 7-Methoxy-1-naphthaleneacetic Acid Ethyl Ester 6836-21-1 Manufacturer, Factory, API, Intermediate - Hangzhou Longshine Bio-Tech Co.,LTD [longshinebiotech.com]
- 6. 7-Methoxy-1-naphthaleneacetic acid ethyl ester | 6836-21-1 [chemicalbook.com]
- 7. Ethyl 2-(7-methoxynaphthalen-1-yl)acetate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 8. Ethyl 2-(7-methoxynaphthalen-1-yl)acetate | 6836-21-1 [sigmaaldrich.com]
- 9. nbino.com [nbino.com]
- 10. US20050182267A1 - Process for the synthesis of (7-methoxy-1-naphthyl)acetonitrile and its application in the synthesis of agomelatine - Google Patents [patents.google.com]
- 11. nbino.com [nbino.com]
- To cite this document: BenchChem. [7-Methoxy-1-naphthaleneacetic acid ethyl ester CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590773#7-methoxy-1-naphthaleneacetic-acid-ethyl-ester-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com